

physical properties of methyl isovalerate

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Compound of Interest

Compound Name: Methyl isovalerate

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An In-depth Technical Guide to the Physical Properties of **Methyl Isovalerate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **methyl isovalerate** (CAS No: 556-24-1), an ester recognized for its characteristic fruity aroma. [1][2] The information herein is curated for professionals in research and development, offering precise data, detailed experimental methodologies, and logical workflows to support laboratory applications.

General and Chemical Properties

Methyl isovalerate, also known as methyl 3-methylbutanoate, is a fatty acid ester with the molecular formula $C_6H_{12}O_2$. [3][4] It presents as a colorless liquid with a strong, apple-like fruity odor. [3][5] This compound is found naturally in a variety of fruits, including apples, strawberries, and pineapples, and is also produced synthetically for extensive use as a flavoring agent in the food industry and as a fragrance component in perfumes and personal care products. [1][5][6] While it is soluble in organic solvents like alcohol, chloroform, and ethyl acetate, it is considered insoluble or only slightly soluble in water. [3][5][6][7]

Quantitative Physical Data

The physical properties of **methyl isovalerate** are summarized in the table below. These values are essential for applications ranging from chemical synthesis to formulation development.

| Property | Value | Conditions | Source(s) |
|------------------------|------------------------------|-------------|-----------|
| Molecular Weight | 116.16 g/mol | - | [3][7] |
| Boiling Point | 114-115 °C | at 760 mmHg | [3][5][8] |
| Melting Point | -91 °C (estimate) | - | [5] |
| Density | 0.881 g/mL | at 25 °C | [5][8] |
| 0.876 - 0.883 g/mL | at 25 °C | [9][10] | |
| Refractive Index (n/D) | 1.393 | at 20 °C | [5][8] |
| 1.3910 - 1.3950 | at 20 °C | [4] | |
| Solubility in Water | Insoluble / Slightly Soluble | - | [3][5][7] |
| 2892 mg/L (estimate) | at 25 °C | [9] | |
| Vapor Pressure | 18.17 mmHg (estimate) | at 25 °C | [9] |
| Vapor Density | 4.0 (Air = 1) | - | [9] |
| Flash Point | 14.4 °C (57.9 °F) | Closed Cup | [8][9] |
| LogP (o/w) | 1.59 - 1.82 | - | [3][5][9] |

Experimental Protocols & Workflows

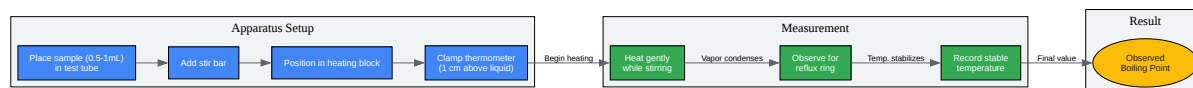
The accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the standard methodologies for measuring the key physical constants of liquid compounds like **methyl isovalerate**.

Determination of Boiling Point

The boiling point is a critical indicator of a liquid's purity.[11] The micro-reflux method is suitable when only a small sample volume is available.[12]

Methodology:

- **Sample Preparation:** Add approximately 0.5-1.0 mL of **methyl isovalerate** into a small test tube. Add a small magnetic stir bar to ensure smooth boiling.
- **Apparatus Setup:** Place the test tube in a heating block on a hot plate stirrer. Clamp a thermometer such that its bulb is positioned about 1 cm above the surface of the liquid.^[12] This ensures the temperature of the vapor is measured, not the liquid itself.
- **Heating:** Turn on the stirrer and begin to heat the sample gently.
- **Observation:** Observe the liquid until it boils and a ring of condensing vapor (refluxing) is visible on the walls of the test tube. The thermometer bulb should be level with this reflux ring.
- **Data Recording:** Once the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the observed boiling point.^[12] Record this value.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a correction may be necessary for a precise determination.



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Workflow for Micro-Boiling Point Determination.

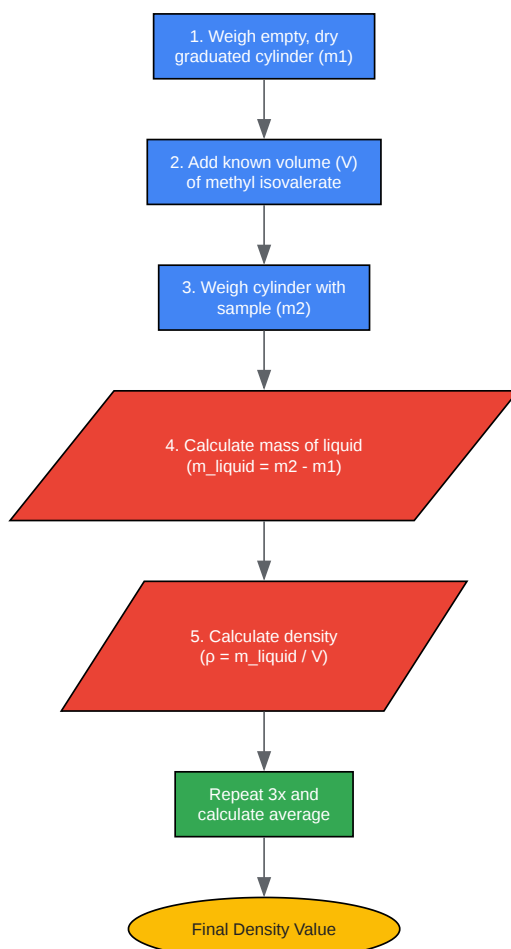
Determination of Density

Density is a fundamental property defined as mass per unit volume.^[13] It can be determined accurately using a graduated cylinder and an electronic balance.^[14]

Methodology:

- **Mass of Empty Cylinder:** Place a clean, dry 10 mL or 25 mL graduated cylinder on an electronic balance and tare it, or record its mass (m_1).^[15]

- Volume Measurement: Carefully add a specific volume of **methyl isovalerate** (e.g., 10.0 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[\[14\]](#)[\[15\]](#)
- Mass of Filled Cylinder: Place the graduated cylinder containing the sample back on the balance and record the combined mass (m_2).[\[15\]](#)
- Calculation:
 - Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$.
 - Calculate the density (ρ) using the formula: $\rho = m_{\text{liquid}} / \text{Volume}$.[\[15\]](#)
- Repeatability: For improved accuracy, the measurement should be repeated multiple times, and the average value should be reported.[\[14\]](#)[\[15\]](#)



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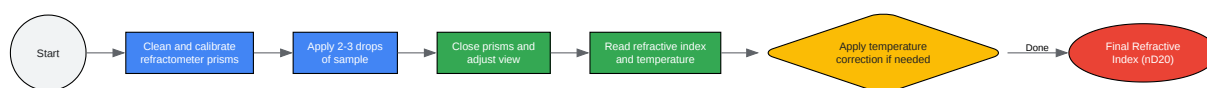
Workflow for Density Determination.

Determination of Refractive Index

The refractive index of a liquid is a dimensionless number that describes how light propagates through it and is a valuable tool for identifying an unknown liquid or assessing its purity.[16]

Methodology:

- Instrument Calibration: Turn on the Abbe refractometer and ensure the prism surfaces are clean. Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of **methyl isovalerate** onto the surface of the lower prism.
- Prism Closure: Close the prisms carefully to spread the liquid into a thin film.
- Measurement: Look through the eyepiece and adjust the control knob until the light and dark fields are sharply focused and meet at the crosshairs.
- Data Recording: Read the refractive index value from the instrument's scale. Also, record the temperature, as refractive index is temperature-dependent.[16]
- Temperature Correction: If the measurement temperature is not the standard 20°C, a correction can be applied. The typical correction factor is a decrease of 0.00045 for every 1°C increase in temperature.[16]



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Workflow for Refractive Index Measurement.

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a solvent at a given temperature.[17] For a liquid like **methyl isovalerate** in water, this is often determined by

creating a saturated solution.

Methodology:

- **Solution Preparation:** In a sealed container (e.g., a vial with a screw cap), add an excess amount of **methyl isovalerate** to a known volume of distilled water (e.g., 10 mL).
- **Equilibration:** Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached and the aqueous phase is saturated.
- **Phase Separation:** Allow the mixture to stand undisturbed until the two phases (aqueous and organic) have clearly separated.
- **Sample Extraction:** Carefully extract a known volume of the aqueous layer, ensuring none of the undissolved **methyl isovalerate** is collected.
- **Analysis:** Determine the concentration of **methyl isovalerate** in the extracted aqueous sample using an appropriate analytical technique, such as gas chromatography (GC).
- **Calculation:** Convert the measured concentration into the desired units (e.g., mg/L) to express the solubility. The experiment should be repeated to ensure the results are reproducible.^[18]

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